

An In-depth Technical Guide to CAS Number 841-76-9: Triphenylaluminum

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Compound of Interest

Compound Name: Aluminum, triphenyl-

Cat. No.: B1628552

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Introduction

Triphenylaluminum (TPA), identified by CAS number 841-76-9, is an organoaluminum compound with the chemical formula $(C_6H_5)_3Al$ or $C_{18}H_{15}Al$.^{[1][2]} First synthesized in 1951, it presents as a white crystalline solid.^{[1][3]} TPA is a potent Lewis acid and is highly valued in organic and organometallic chemistry for its role as a catalyst and reagent.^{[1][3]} Its high reactivity, particularly with water and air, necessitates careful handling under inert atmospheric conditions.^{[1][4]} This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of Triphenylaluminum.

Core Properties and Data

Triphenylaluminum is a monomeric compound in the vapor phase and in toluene solution, though it can form aggregates in other solvents like diethyl ether.^[3] It is highly reactive and pyrophoric, catching fire spontaneously when exposed to air.^[5]

Table 1: Physicochemical Properties of Triphenylaluminum

Property	Value	Source(s)
CAS Number	841-76-9	[1] [3]
Molecular Formula	C ₁₈ H ₁₅ Al	[1] [2]
Molecular Weight	258.29 g/mol	[2]
Appearance	White crystalline solid	[1] [3]
Melting Point	237 °C	[2] [6]
229–232 °C (after sublimation)	[3] [4]	
Boiling Point	78.8 °C at 760 mmHg	[2] [7]
245 °C	[3]	
Density	0.868 g/mL at 25 °C (for 1 M solution in dibutyl ether)	[3]
Flash Point	17 °C	[2] [6]
Vapor Pressure	101 mmHg at 25 °C	[2] [7]

Table 2: Solubility of Triphenylaluminum

Solvent	Solubility	Notes	Source(s)
Water	Insoluble (reacts violently)	Undergoes immediate and vigorous hydrolysis to form aluminum hydroxide and benzene.	[3]
Alcohols	Incompatible (reacts)	Reacts with protic solvents.	[3]
Dibutyl ether	Soluble	Commercially available as a 1 M solution.	[3]
Toluene	Soluble	Used as a solvent for synthesis and isolation.	[3]
Chloroform	Soluble	[3]	
Xylene	Soluble	Used as a solvent in synthesis.	[3][4]
Diethyl Ether	Soluble	Forms a tetramer in this solvent.	[3]

Table 3: Spectroscopic and Crystallographic Data for Triphenylaluminum

Data Type	Key Features	Source(s)
^1H NMR	Multiplets at δ 7.80-7.76 ppm (6H, ortho-protons) and δ 7.34-7.30 ppm (9H, meta/para-protons) in CDCl_3 .	[3][8]
^{13}C NMR	Signals at δ 146.74, 137.99, 127.50, and 127.06 ppm in CDCl_3 . The carbon attached to aluminum is the most downfield.	[3][8]
IR Spectroscopy	Al-C stretching vibrations in the 700-500 cm^{-1} range.	[3]
Crystal System	Monoclinic	[3]
Space Group	$P2_1/c$	[3]
Unit Cell Parameters	$a = 9.649(2) \text{ \AA}$, $b = 12.966(3) \text{ \AA}$, $c = 16.038(4) \text{ \AA}$, $\beta = 104.210(4)^\circ$	[3]

Experimental Protocols

Several methods exist for the synthesis of Triphenylaluminum. The most detailed and reliable protocol is the mercury-aluminum transmetallation method, as described in Organic Syntheses.

Synthesis of Triphenylaluminum via Mercury-Aluminum Transmetallation

This procedure involves the reaction of diphenylmercury with aluminum wool.[3][4]

Materials and Equipment:

- 500-mL one-necked flask with a side arm
- Reflux condenser
- Nitrogen gas inlet

- Oil bath
- Vacuum system with a cold trap
- Soxhlet extraction apparatus
- Aluminum wool (12 g, 0.44 g-atom)
- Diphenylmercury (80 g, 0.23 mole)
- Sodium-dried xylene (340 mL)
- Anhydrous diethyl ether (250 mL)
- Nitrogen-filled dry box

Procedure:

- **Reaction Setup:** All operations must be conducted under an inert atmosphere of prepurified nitrogen.^[4] A 500-mL flask containing 12 g of aluminum wool is fitted with a reflux condenser and dried by flaming while purging with nitrogen.^[4]
- **Charging Reactants:** The flask is transferred to a nitrogen-filled dry box. 80 g of diphenylmercury is added and spread over the aluminum wool, followed by the addition of 340 mL of sodium-dried xylene.^[4]
- **Reaction:** The flask is returned to the condenser and heated in an oil bath at 140–150 °C to reflux for 24 hours.^[4]
- **Solvent Removal:** After cooling to room temperature, the xylene is removed by vacuum distillation (20–30 mm Hg).^[4]
- **Extraction:** The remaining solid is transferred to a Soxhlet extraction thimble inside a dry box and extracted with 250 mL of anhydrous diethyl ether for 15–20 hours. During this time, white crystals of triphenylaluminum etherate precipitate in the flask.^[4]
- **Isolation of Etherate:** The ether is decanted, and the crystals are washed with small portions of dry ether. The triphenylaluminum etherate is then dried at 25 °C under reduced pressure,

yielding a product with a melting point of 126–130 °C.[4]

- Purification: The ether of crystallization is removed by heating the etherate at 150 °C under high vacuum (0.1 mm Hg) for approximately 13 hours. This yields pure triphenylaluminum with a melting point of 229–232 °C. The final yield is 23–27 g (59–70%).[4]

Other Synthetic Routes:

- From Phenylmagnesium Bromide: The reaction of aluminum chloride with phenylmagnesium bromide in anhydrous benzene is a common laboratory-scale preparation.[3]
- From Phenyllithium: Phenyllithium reacts with aluminum chloride in anhydrous ether or THF to produce Triphenylaluminum.[3][4]

Applications in Research and Development

Triphenylaluminum's primary utility stems from its strong Lewis acidic character.

- Catalysis: It is widely used as a catalyst or co-catalyst in polymerization reactions, particularly for vinyl compounds.[1][3][4]
- Organic Synthesis: TPA is an effective reagent for various organic transformations. When paired with pinacolborane, it catalyzes the hydroboration of carbonyls, imines, and alkynes. [1][3] It also facilitates asymmetric aryl additions to aldehydes and ketones.[3]
- Materials Science: It serves as a precursor for the formation of aluminum-containing materials and complexes.[1][3]

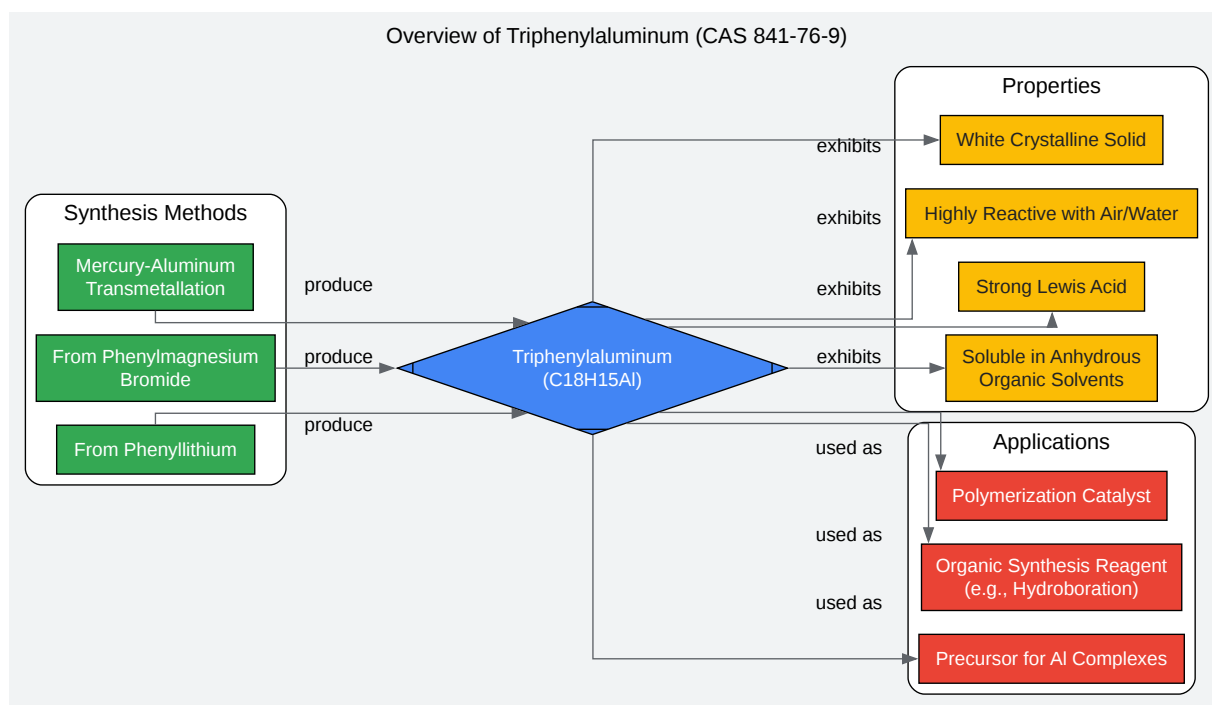
Biological Activity and Safety

While Triphenylaluminum itself is not a therapeutic agent, the biological activity of aluminum compounds is an area of research. Aluminum exposure has been associated with neurotoxic effects, potentially through mechanisms like oxidative stress and mitochondrial dysfunction.[1] The bioavailability of aluminum can be influenced by complexation with biological ligands such as citrate.[1]

Safety and Handling: Triphenylaluminum is a hazardous substance and must be handled with extreme caution.[1]

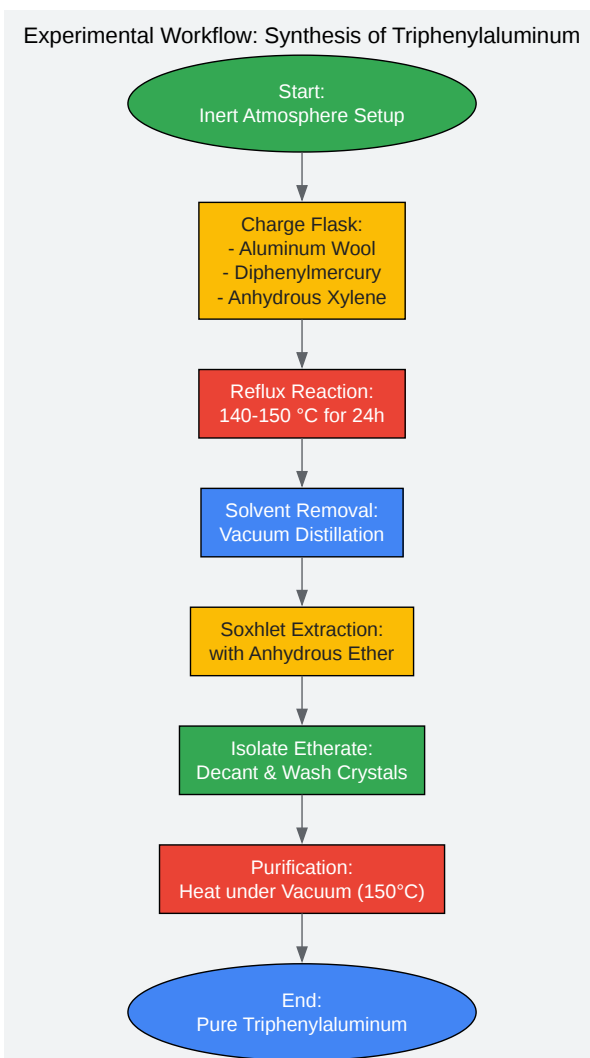
- Hazards: Highly flammable, pyrophoric (ignites spontaneously in air), and reacts violently with water, releasing flammable gases.[5] It causes severe skin burns and eye damage.[5]
- Handling: All manipulations should be performed in a glovebox or using Schlenk line techniques under an inert atmosphere (nitrogen or argon).[1] Anhydrous solvents are essential.[1]
- Storage: Store in a tightly closed container under an inert gas, away from heat, moisture, and sources of ignition.[7]

Visualizations



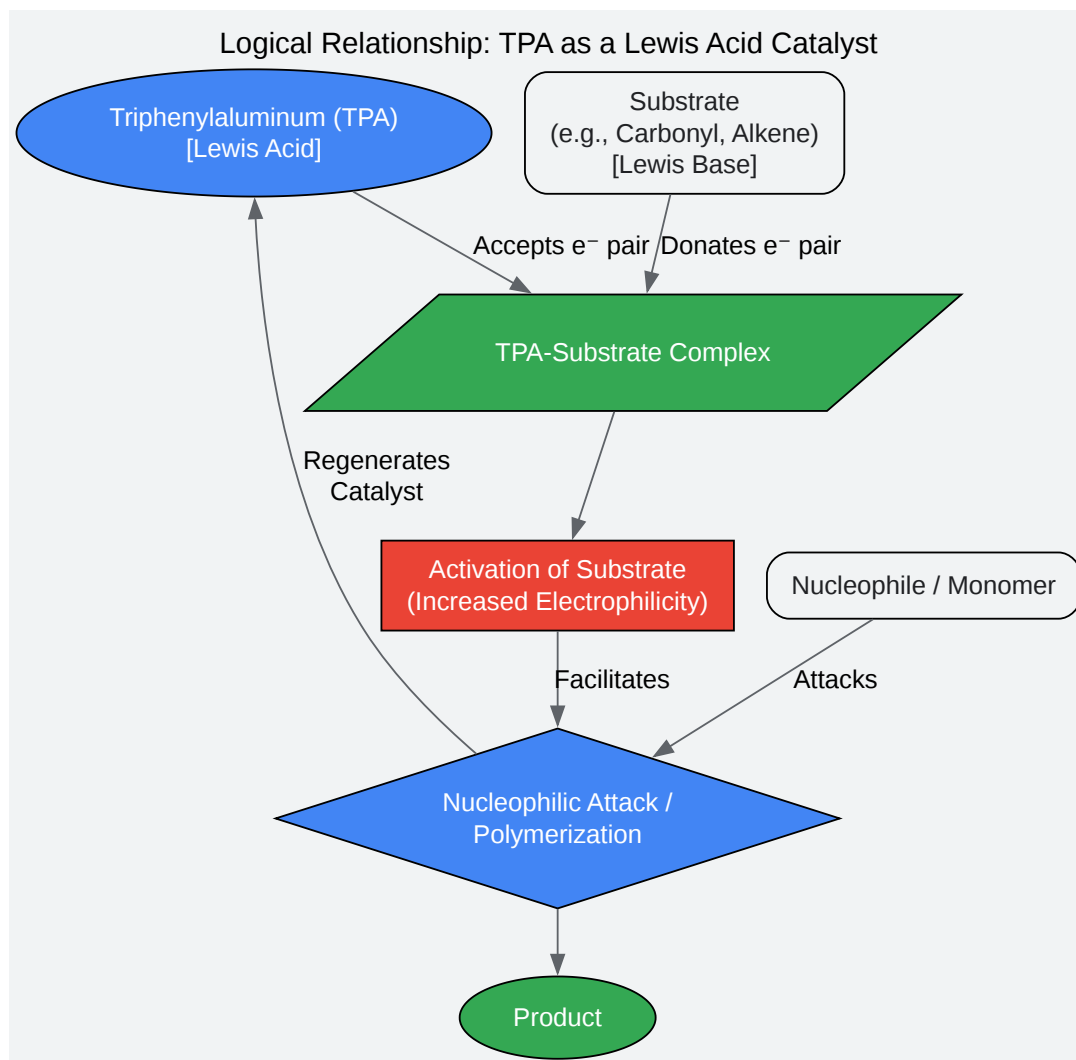
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Caption: Overview of Triphenylaluminum properties, synthesis, and applications.



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Caption: Workflow for the synthesis of Triphenylaluminum via transmetallation.



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Caption: Role of Triphenylaluminum as a Lewis acid in catalytic reactions.

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